

Technical Guide: Safety Data for Methyl 3-aminobenzoate-d4

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Compound of Interest

Compound Name: Methyl 3-aminobenzoate-d4

Cat. No.: B583320

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **Methyl 3-aminobenzoate-d4** (Deuterated Methyl 3-aminobenzoate). The information is compiled from available Safety Data Sheets (SDS) for the deuterated compound and its non-deuterated analogue, Methyl 3-aminobenzoate. It is important to note that while the toxicological properties are expected to be very similar, this guide primarily references data from the non-deuterated form due to the limited specific experimental data for the deuterated version.

Chemical Identification and Physical Properties

Property	Value	Reference
Product Name	Methyl 3-Aminobenzoate-2,4,5,6-d4	[1]
Synonyms	m-Aminobenzoic Acid Methyl Ester-d4	[1]
CAS Number	911132-57-5	[1]
CAS Number (Unlabelled)	4518-10-9	[1][2]
Molecular Formula	H ₂ NC ₆ D ₄ COOCH ₃	[1]
Molecular Weight	155.19 g/mol	[1]
Appearance	Crystals or chunks, white to brown	[3]
Melting Point	≥42 °C	[3]
Isotopic Enrichment	98 atom % D	[1]

Hazard Identification and Classification

Methyl 3-aminobenzoate is classified as hazardous. The hazard classifications according to the 2012 OSHA Hazard Communication Standard are summarized below.

Hazard Class	Category
Acute oral toxicity	Category 4
Acute dermal toxicity	Category 4
Acute Inhalation Toxicity - Dusts and Mists	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs	Respiratory system

Signal Word: Warning[2]

Hazard Statements:

- Harmful if swallowed, in contact with skin or if inhaled.[2][4]
- Causes skin irritation.[2][5]
- Causes serious eye irritation.[2][5]
- May cause respiratory irritation.[2][5]

First-Aid Measures

Immediate medical attention is required in case of exposure. Always show the safety data sheet to the attending medical professional.

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance. Seek immediate medical attention. [4] [6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove and wash contaminated clothing before reuse. If skin irritation persists, call a physician. [5] [6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [5] [6]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [5] [6] [7]

Handling and Storage

Handling:

- Use only under a chemical fume hood.[\[2\]](#)[\[6\]](#)
- Wear personal protective equipment, including chemical safety goggles, gloves, and protective clothing.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust, vapor, mist, or gas.[\[2\]](#)[\[6\]](#)

- Do not ingest. If swallowed, seek immediate medical assistance.[2][6]
- Minimize dust generation and accumulation.[2][4]
- Wash hands thoroughly after handling.[2][6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][5][6]
- Store locked up.[6]
- Incompatible materials include acids, bases, and reducing agents.[2][4]

Personal Protective Equipment

Protection Type	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][6]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[2][6]

Experimental Protocols

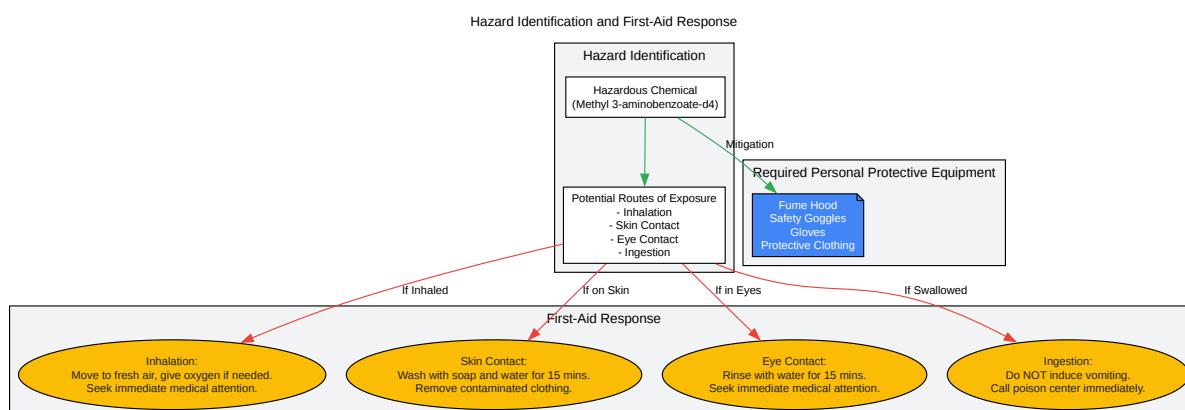
Detailed experimental protocols for the toxicological assessment of **Methyl 3-aminobenzoate-d4** are not publicly available. The hazard classifications are based on standard toxicological studies required by regulatory bodies. The general methodologies for such assessments are outlined below.

Acute Toxicity (Oral, Dermal, Inhalation): These studies typically involve the administration of the substance to laboratory animals (e.g., rats) in single or multiple doses over a short period. The lethal dose (LD50) or lethal concentration (LC50) that causes mortality in 50% of the test population is determined. Observations for signs of toxicity are made throughout the study.

Skin and Eye Irritation: These protocols involve applying the substance to the skin or into the eyes of laboratory animals (e.g., rabbits) and observing for signs of irritation, such as redness, swelling, and corrosion over a set period.

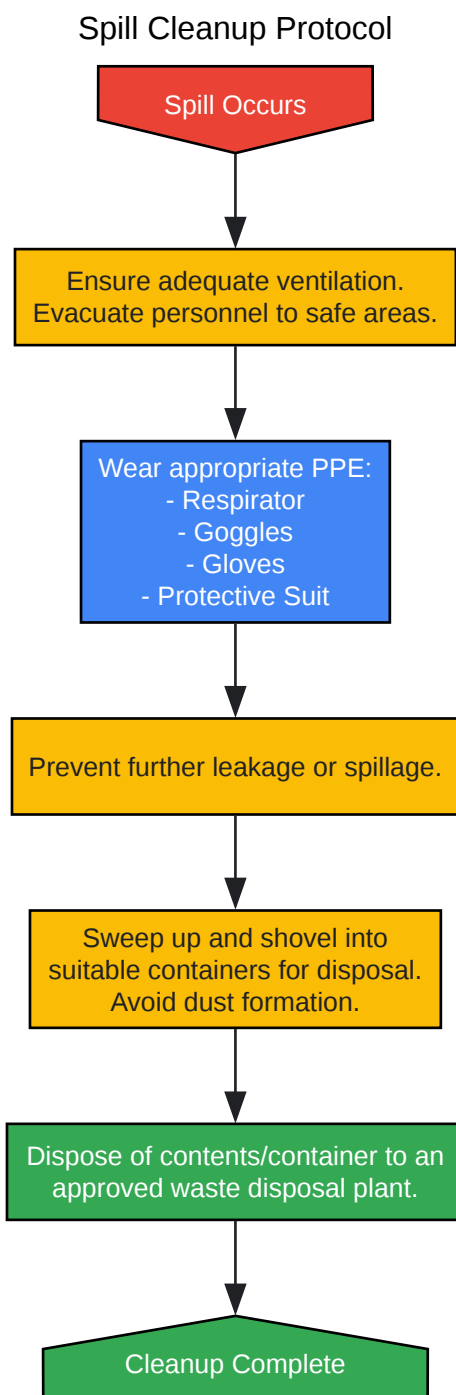
Specific Target Organ Toxicity (Single Exposure): This involves exposing animals to the substance once and observing for any functional or morphological changes in specific organs, in this case, the respiratory system.

Logical Workflows



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Caption: Workflow for hazard identification and first-aid.

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Caption: General protocol for handling spills.

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